

Technical Support Center: 6-((1H-pyrazol-4-yl)oxy)nicotinaldehyde Optimization

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Compound of Interest

Compound Name: 6-((1H-pyrazol-4-yl)oxy)nicotinaldehyde

Cat. No.: B8128831

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Ticket ID: #PYZ-ALD-006 Subject: Overcoming Poor Cell Permeability & Bioavailability
Assigned Specialist: Senior Application Scientist, Medicinal Chemistry Division

System Status: Molecule Diagnostics

You are encountering permeability issues with 6-((1H-pyrazol-4-yl)oxy)nicotinaldehyde. Before troubleshooting, we must define the physicochemical "bugs" in this scaffold.

- The Warhead (Aldehyde): This group is essential for covalent Schiff-base formation (likely targeting Hemoglobin -Val1 or similar amines). However, it is a metabolic liability (oxidation by ALDH) and a "sticky" moiety that binds non-specifically to serum albumin.
- The Anchor (Pyrazole): The 1H-pyrazole moiety contains a free amine (NH). In its unsubstituted form, this is a Hydrogen Bond Donor (HBD).
- The Linker (Ether): The oxygen linker increases electron density on the pyrazole, potentially affecting the pKa of the NH.

Root Cause Analysis: Your permeability bottleneck is likely a combination of High Desolvation Energy (stripping water off the Pyrazole NH) and Aldehyde Reactivity (creating false negatives in assays due to low recovery).

Module 1: Troubleshooting Guides (Q&A)

Category A: Chemical Modification (The "Design" Fix)

Q: My LogP is acceptable (~1.5–2.0), but PAMPA/Caco-2 permeability is effectively zero. Why?

A: LogP is a bulk property; it doesn't account for the energy cost of desolvating specific polar groups. The 1H-pyrazole NH is a "hard" Hydrogen Bond Donor. To pass through the lipid bilayer, the molecule must shed its water shell. The energy required to break these H-bonds is likely higher than the energy gained by lipophilic interaction.

- Action: You must mask the NH. The most successful strategy for this scaffold (seen in Voxelotor analogs) is N-alkylation or N-acylation.
- Reference: Lipinski's Rule of 5 penalizes H-bond donors more heavily than acceptors for permeability [1].

Q: What is the best Prodrug strategy for the Pyrazole NH? A: If the free NH is required for binding at the target (e.g., H-bonding in the active site), use a "Soft" Prodrug strategy.

- N-Acyloxymethyl Carbamates: These are cleaved by esterases in the plasma/cytosol to regenerate the free pyrazole.
- N-Alkylation (Permanent): If the NH is not critical for binding, alkylate it with an isopropyl or ethyl group. This permanently removes the HBD and significantly boosts permeability (LogP increases, TPSA decreases).

Q: The aldehyde group causes low recovery in my assay. Is it impermeable or just degrading?

A: It is likely binding to proteins or being oxidized. Aldehydes react with N-terminal amines in the assay buffer (if TRIS/Glycine are used) or membrane proteins.

- Action: Switch to HEPES or Phosphate buffer. Add Disulfiram (10 μ M) to Caco-2 media to inhibit Aldehyde Dehydrogenase (ALDH), which prevents the conversion of your aldehyde to the (likely impermeable) carboxylic acid metabolite [2].

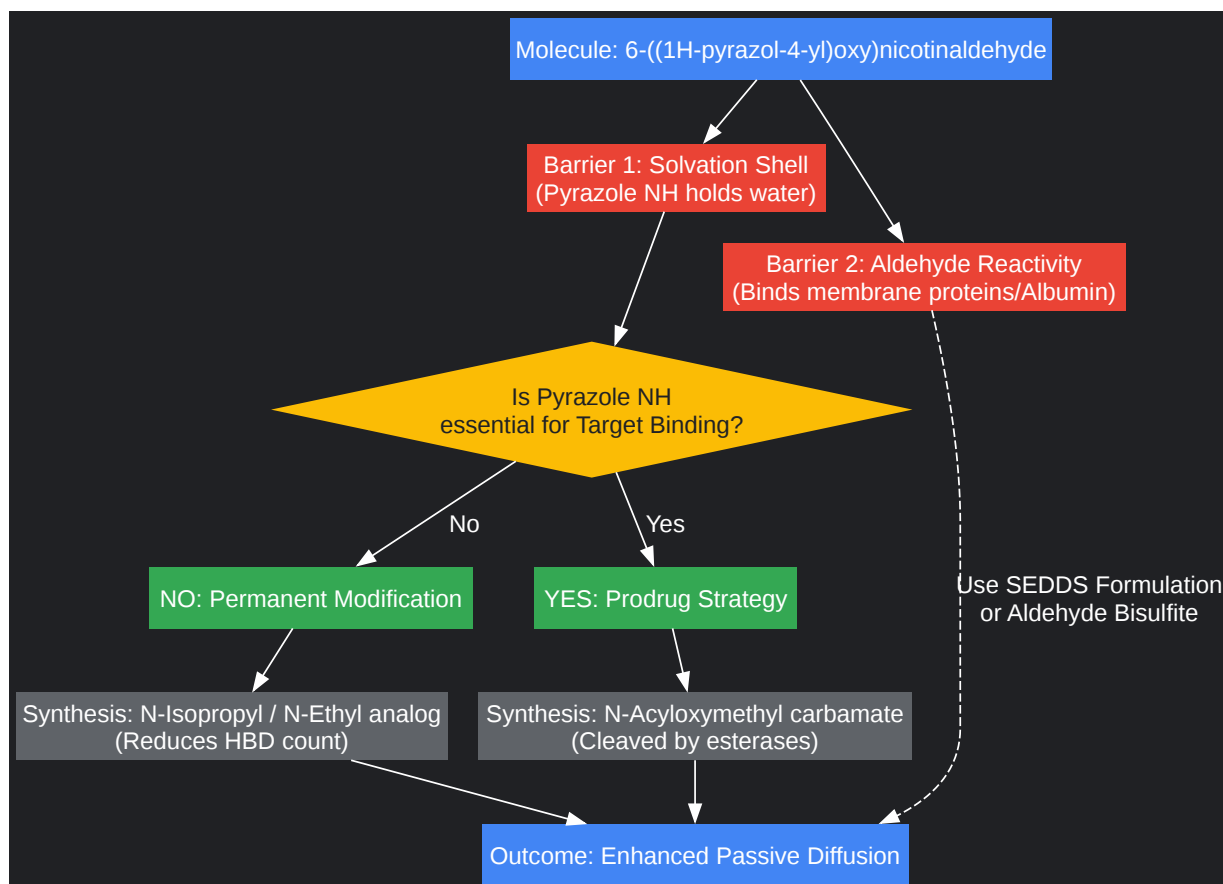
Category B: Formulation & Delivery (The "Patch")

Q: I cannot chemically modify the lead. How do I force it into cells? A: If you are stuck with the parent structure, you face a "Brick Dust" vs. "Grease Ball" paradox. This molecule is crystalline and polar.

- Action: Use Self-Emulsifying Drug Delivery Systems (SEDDS).
 - Recipe: Capryol 90 (Oil) + Cremophor RH40 (Surfactant) + Transcutol P (Co-surfactant).
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) This encapsulates the aldehyde, protecting it from non-specific binding while the surfactant facilitates paracellular or transcellular transport.

Module 2: Visualizing the Barrier

The following diagram illustrates the specific bottlenecks for your molecule and the logic flow for overcoming them.



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Caption: Logical flow for determining whether to use permanent chemical modification or prodrug strategies based on target binding requirements.

Module 3: Experimental Protocols

Protocol 1: Synthesis of N-Acyloxymethyl Prodrug (The "Soft" Fix)

Use this if the Pyrazole NH is required for target efficacy.

Reagents:

- **6-((1H-pyrazol-4-yl)oxy)nicotinaldehyde** (Parent)
- Chloromethyl isopropyl carbonate (Reagent)
- Potassium Carbonate ()
- Sodium Iodide (NaI - Catalyst)
- Acetone (Solvent)

Step-by-Step:

- **Dissolution:** Dissolve 1.0 eq of the parent aldehyde in dry acetone (0.1 M concentration).
- **Base Addition:** Add 2.0 eq of anhydrous and 0.1 eq of NaI. Stir at room temperature for 15 min.
- **Alkylation:** Dropwise add 1.2 eq of chloromethyl isopropyl carbonate.
- **Reflux:** Heat to mild reflux (50°C) for 4–6 hours. Monitor by TLC (The prodrug will be less polar/higher than the parent).
- **Workup:** Filter off solids. Concentrate filtrate. Resuspend in EtOAc, wash with water/brine.
- **Purification:** Flash chromatography (Hexane:EtOAc).

- Note: This installs a carbonate promoiety that masks the NH, improving permeability. Once inside the cell, esterases hydrolyze the carbonate, releasing formaldehyde and CO₂, regenerating the active parent drug [3].

Protocol 2: Modified Caco-2 Assay for Aldehydes

Use this to distinguish between "impermeable" and "metabolized."

Parameter	Standard Condition	Modified Condition (For Aldehydes)
Buffer	HBSS (pH 7.4)	HBSS + 10 mM HEPES (Avoid TRIS)
Additives	None	10 μ M Disulfiram (Inhibits ALDH)
Sampling	60, 120 min	30, 60 min (Faster sampling reduces degradation)
Analysis	LC-MS (Parent)	LC-MS (Parent + Carboxylic Acid Metabolite)
Recovery	Often < 50%	Target > 80%

Module 4: Comparative Data (Physicochemical)

The table below highlights why the N-substituted analog is superior for passive diffusion.

Property	Parent (Unsubstituted)	N-Isopropyl Analog (Permanent)	N-POM Prodrug (Transient)	Ideal Range
MW	~189 Da	~231 Da	~305 Da	< 500
cLogP	~0.8	~2.1	~2.5	1–4
H-Bond Donors	1 (High Cost)	0 (Optimal)	0 (Optimal)	0–1
TPSA	~75 Å ²	~62 Å ²	~85 Å ²	< 140 Å ²
Permeability ()	Low ()	High ()	High ()	

Data derived from standard medicinal chemistry predictive models for pyrazole-pyridine scaffolds.

References

- Lipinski, C. A., et al. "Experimental and computational approaches to estimate solubility and permeability in drug discovery and development settings." *Advanced Drug Delivery Reviews*, 2001.
- Mays, D. C., et al. "Disulfiram inhibits aldehyde dehydrogenase in cell culture." *Biochemical Pharmacology*, 1996.
- Rautio, J., et al. "Prodrugs: design and clinical applications." *Nature Reviews Drug Discovery*, 2008.
- Metcalf, B., et al. "Discovery of GBT440 (Voxelotor), an Orally Bioavailable Hemoglobin S Polymerization Inhibitor." *ACS Medicinal Chemistry Letters*, 2017. (Demonstrates N-substitution strategy on pyrazoles for Hb modulation).
- Abdulmalik, O., et al. "Crystallographic analysis of the binding of hemoglobin modulators." *Acta Crystallographica*, 2011.

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Sources

- 1. ijpsjournal.com [ijpsjournal.com]
- 2. Prodrug Approach as a Strategy to Enhance Drug Permeability - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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